

A Technical Guide to the Half-life and Decay Energy of Bismuth-210

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Compound of Interest

Compound Name: Bismuth-210

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear decay properties of **Bismuth-210** (^{210}Bi), a naturally occurring radioisotope. The document details its half-life, decay energies, and decay pathways. Furthermore, it outlines established experimental protocols for the accurate measurement of these fundamental characteristics, intended for use in research and developmental applications.

Quantitative Decay Properties of Bismuth-210

Bismuth-210 primarily undergoes beta decay to Polonium-210 (^{210}Po), with a very small fraction decaying via alpha emission to Thallium-206 (^{206}Tl). A metastable isomer, **Bismuth-210m** ($^{210\text{m}}\text{Bi}$), also exists with a significantly longer half-life, decaying primarily through alpha emission. The key quantitative data for these decay processes are summarized in the tables below.

Table 1: Half-life of **Bismuth-210** and its Isomer

Isotope	Half-life
Bismuth-210 (^{210}Bi)	5.012 days[1][2]
Bismuth-210m ($^{210\text{m}}\text{Bi}$)	3.04×10^6 years[2][3]

Table 2: Decay Modes and Energies of **Bismuth-210**

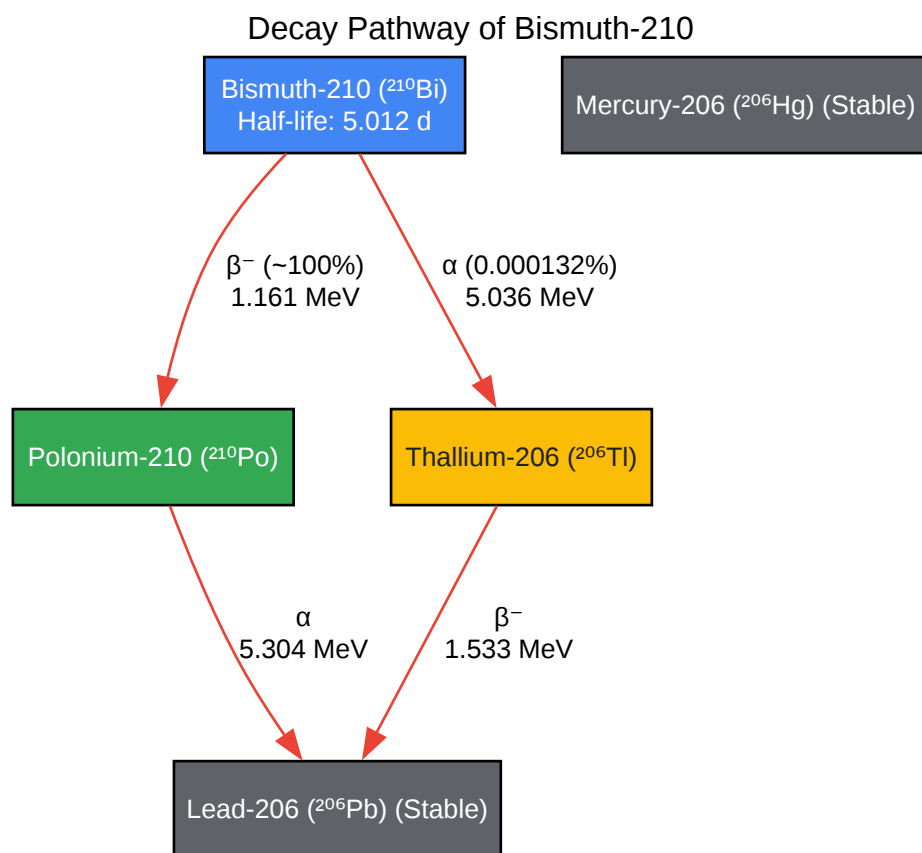
Decay Mode	Daughter Nuclide	Branching Ratio (%)	Decay Energy (MeV)
Beta (β^-)	Polonium-210 (^{210}Po)	~100% [4]	1.1612 to 1.163 [1] [3] [4] [5]
Alpha (α)	Thallium-206 (^{206}Tl)	0.000132% [4]	5.0364 to 5.037 [3] [4] [5]

Table 3: Decay Properties of the Metastable Isomer, **Bismuth-210m**

Decay Mode	Daughter Nuclide	Decay Energy (MeV)
Alpha (α)	Thallium-206 (^{206}Tl)	5.308 [3] [5]

Decay Pathways of Bismuth-210

The decay of **Bismuth-210** follows two distinct pathways, dominated by beta emission. The diagram below illustrates these decay routes.



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Decay pathway of **Bismuth-210**.

Experimental Protocols for Measurement

The accurate determination of the half-life and decay energy of **Bismuth-210** requires precise experimental techniques. The following sections detail the methodologies for key experiments.

Measurement of Half-life by Beta Counting

Objective: To determine the half-life of **Bismuth-210** by measuring the decrease in beta activity over time.

Methodology:

- Sample Preparation:

- **Bismuth-210** is often obtained from its parent, Lead-210 (^{210}Pb), which is in secular equilibrium.
- A chemical separation of **Bismuth-210** from Lead-210 is performed. An improved method involves the spontaneous plating of Polonium-210 onto a silver disc, followed by the electro-deposition of **Bismuth-210** onto a platinum gauze cathode from the same solution. [6]
- Beta Counting:
 - The activity of the separated **Bismuth-210** sample is measured at regular intervals using a low-level beta counter.
 - To measure the high-energy beta radiation from **Bismuth-210** ($E_{\beta\text{max}} = 1162 \text{ keV}$), the counting sources are covered with an aluminum foil (e.g., $7 \text{ mg}\cdot\text{cm}^{-2}$) to completely absorb the alpha radiation from any co-deposited Polonium-210.[7]
- Data Analysis:
 - The natural logarithm of the count rate ($\ln(A)$) is plotted against time (t).
 - The decay constant (λ) is determined from the slope of the resulting straight line (slope = $-\lambda$).
 - The half-life ($T_{1/2}$) is calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

Measurement of Decay Energy by Liquid Scintillation Spectrometry

Objective: To determine the beta decay energy spectrum of **Bismuth-210**.

Methodology:

- Sample Preparation:
 - A known quantity of the purified **Bismuth-210** sample is mixed with a liquid scintillation cocktail in a vial.

- Liquid Scintillation Counting:
 - The vial is placed in a liquid scintillation spectrometer to dark-adapt the sample for at least one hour before counting.[\[8\]](#)
 - The spectrometer detects the photons emitted as the beta particles interact with the scintillator. The intensity of the light is proportional to the energy of the beta particle.
- Data Analysis:
 - The instrument generates a beta energy spectrum, which shows the distribution of beta particle energies. The total energy released in the decay is divided between the electron and the antineutrino.[\[9\]](#)
 - The maximum energy of the beta spectrum (the endpoint energy) corresponds to the decay energy (Q-value) of the beta decay. For **Bismuth-210**, this is approximately 1.16 MeV.[\[5\]](#)[\[10\]](#)

Measurement of Alpha Decay by Alpha Spectroscopy

Objective: To detect the rare alpha decay of **Bismuth-210** and measure its energy.

Methodology:

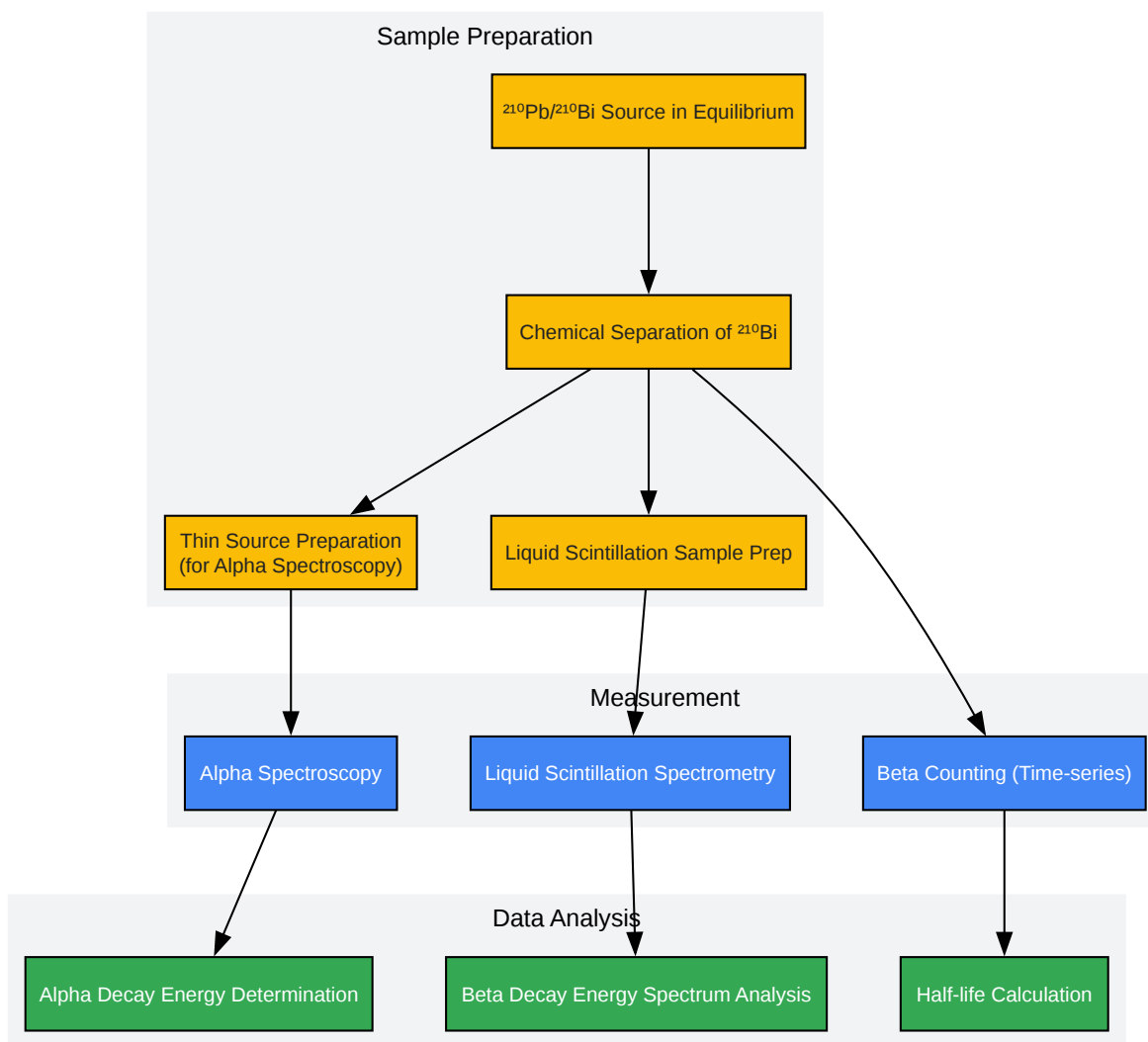
- Sample Preparation:
 - A thin, uniform source of **Bismuth-210** is prepared to minimize self-absorption of the alpha particles. Spontaneous deposition on a silver disk is a suitable method.
- Alpha Spectroscopy:
 - The sample is placed in a vacuum chamber containing a solid-state alpha detector (e.g., a silicon surface barrier detector).
 - The detector measures the energy of the alpha particles emitted from the sample.
- Data Analysis:

- The alpha spectrometer produces an energy spectrum with a distinct peak corresponding to the energy of the alpha particles from the decay of **Bismuth-210** to Thallium-206.

Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of **Bismuth-210** decay properties.

Experimental Workflow for Bismuth-210 Analysis



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